

(R)-Linezolid-d3: A Technical Overview for Researchers

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Compound of Interest

Compound Name: (R)-Linezolid-d3

Cat. No.: B12413439

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For researchers, scientists, and drug development professionals, this guide provides an in-depth look at **(R)-Linezolid-d3**, a deuterated isotopologue of the oxazolidinone antibiotic, Linezolid. This document outlines its chemical properties, analytical applications, and metabolic pathways.

Core Molecular Data

(R)-Linezolid-d3, the deuterated form of the (R)-enantiomer of Linezolid, is primarily utilized as an internal standard in pharmacokinetic and metabolic studies. The incorporation of three deuterium atoms on the acetamide methyl group results in a distinct mass shift, facilitating its use in mass spectrometry-based quantification assays.

Property	Value	Citations
Chemical Formula	C ₁₆ H ₁₇ D ₃ FN ₃ O ₄	[1][2]
Molecular Weight	340.36 g/mol	[1][3][4]
Synonyms	(R)-PNU-100766-d3	
Appearance	White to Off-White Solid	
Solubility	Soluble in Chloroform (Slightly), Methanol (Slightly)	

Analytical Applications and Experimental Protocols

(R)-Linezolid-d3 is a critical tool for the accurate quantification of Linezolid in biological matrices such as plasma and serum. Its use as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods corrects for variations in sample preparation and instrument response.

Experimental Protocol: Quantification of Linezolid in Human Serum by LC-MS/MS

This protocol outlines a common method for the determination of Linezolid concentrations in human serum using **(R)-Linezolid-d3** as an internal standard.

1. Sample Preparation:

- To 20 µL of human serum in a microcentrifuge tube, add 20 µL of a calibration or quality control standard solution.
- Add 160 µL of a solution of **(R)-Linezolid-d3** (the internal standard) in acetonitrile.
- Vortex the mixture to precipitate proteins.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions:

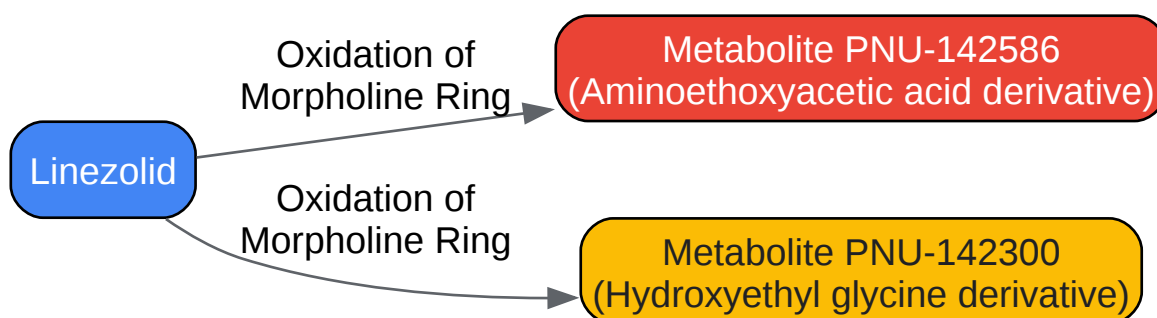
- Liquid Chromatography:
 - Column: A C18 reversed-phase column (e.g., Waters X-bridge C18, 150 x 4.6 mm, 3.5 μ m) is typically used.
 - Mobile Phase: A gradient elution with 0.1% formic acid in water (Mobile Phase A) and 0.1% formic acid in acetonitrile (Mobile Phase B) is employed.
 - Flow Rate: A standard flow rate is 0.6 mL/min.
- Mass Spectrometry:
 - Ionization: Positive electrospray ionization (ESI+) is used.
 - Detection: The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to detect specific precursor-to-product ion transitions for Linezolid and **(R)-Linezolid-d3**.

3. Data Analysis:

- The concentration of Linezolid in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this to a standard curve.

Metabolic Pathways of Linezolid

Linezolid undergoes oxidation of its morpholine ring to form two primary, inactive metabolites: PNU-142586 and PNU-142300. **(R)-Linezolid-d3** is used to trace these metabolic transformations in pharmacokinetic studies. The metabolic fate of Linezolid is not primarily mediated by the cytochrome P450 enzyme system.

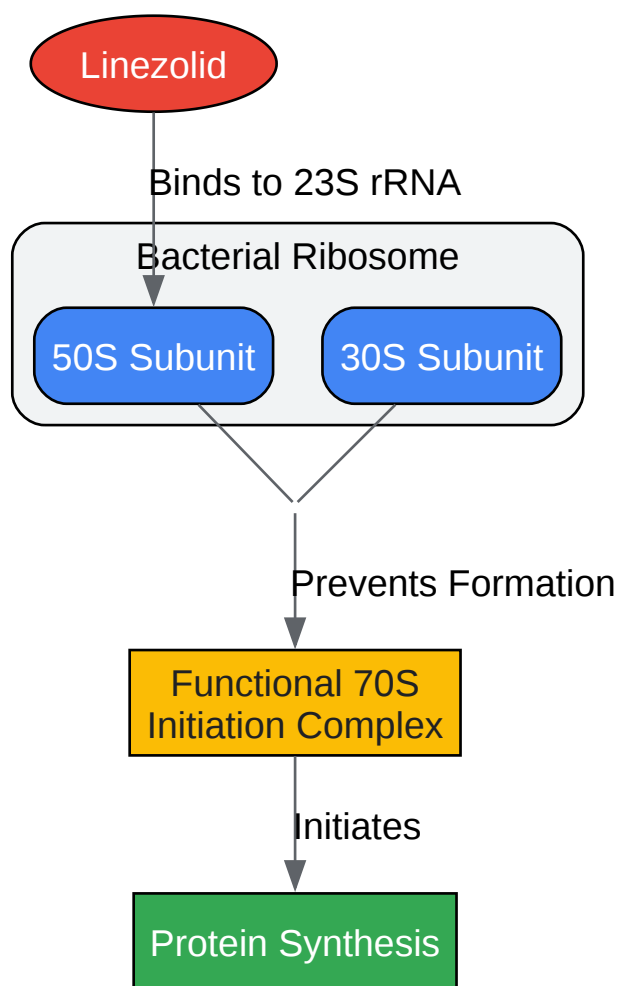


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Caption: Metabolic pathway of Linezolid.

Mechanism of Action

Linezolid is a protein synthesis inhibitor. It binds to the 23S ribosomal RNA of the 50S subunit of the bacterial ribosome, preventing the formation of a functional 70S initiation complex, which is a crucial step in bacterial protein synthesis.



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